

2-Chloro-4-methoxyphenol molecular weight and formula

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Compound of Interest

Compound Name: 2-Chloro-4-methoxyphenol

Cat. No.: B103099

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Technical Data Summary for 2-Chloro-4-methoxyphenol

This document provides the core physicochemical properties of **2-Chloro-4-methoxyphenol**, a compound relevant to various research and development applications. The following data has been compiled for researchers, scientists, and professionals in drug development.

Physicochemical Data

The fundamental molecular characteristics of **2-Chloro-4-methoxyphenol** are summarized in the table below. This data is essential for stoichiometric calculations, analytical method development, and chemical synthesis.

Parameter	Value	Citations
Molecular Formula	C ₇ H ₇ ClO ₂	[1] [2] [3] [4]
Molecular Weight	158.58 g/mol	[1] [2] [3]

Note on Molecular Weight: Minor variations in the reported molecular weight (e.g., 158.581 g/mol or 158.58228 g/mol) exist across different sources, which are attributable to differences in calculation methods or isotopic composition.[\[1\]](#)[\[2\]](#)[\[3\]](#) For most practical purposes, 158.58 g/mol is a suitable value.

Logical Relationship of Chemical Identifiers

The following diagram illustrates the relationship between the common name of the compound and its fundamental molecular identifiers.



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References

- 1. 2-Chloro-4-methoxyphenol | C7H7ClO2 | CID 87459 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 2-CHLORO-4-METHOXYPHENOL | VSNCHEM [vsnchem.com]
- 3. 2-Chloro-4-methoxyphenol, 97% 5 g | Buy Online | Thermo Scientific Chemicals | Fisher Scientific [fishersci.com]
- 4. 2-Chloro-4-methoxyphenol, 97% 25 g | Request for Quote | Thermo Scientific Chemicals [thermofisher.com]
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